

# experimental procedures for reactions involving (R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

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## Compound of Interest

Compound Name: (R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

Cat. No.: B1270915

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## Application Notes and Protocols for (R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate

Audience: Researchers, scientists, and drug development professionals.

**(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate** (CAS: 173340-25-5) is a versatile chiral building block essential in medicinal chemistry and drug discovery.<sup>[1]</sup> Its structure, featuring a reactive secondary amine within the pyrrolidine ring and a Boc-protected primary aminomethyl group, makes it an ideal starting material for synthesizing a wide range of complex molecules and pharmaceutical agents.<sup>[1][2]</sup> The tert-butoxycarbonyl (Boc) protecting group ensures that reactions can be selectively targeted to the pyrrolidine nitrogen.<sup>[3]</sup>

These notes provide detailed protocols for common and critical reactions involving this intermediate, including N-alkylation and N-acylation, which are fundamental steps in the construction of novel therapeutics.

## Physicochemical Properties

A summary of the key physical and chemical properties of the related compound, (R)-3-(Boc-amino)pyrrolidine, is provided below for reference.

Property	Value
CAS Number	122536-77-0
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	186.25 g/mol
Appearance	White to off-white crystalline solid/powder
Melting Point	50-54 °C
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> = +21 to +23° (c=1 in Methanol)
Solubility	Soluble in Water, DMSO, and DMF
Data sourced from a technical guide on (R)-3-(Boc-amino)pyrrolidine, a structurally similar compound. <a href="#">[4]</a>	

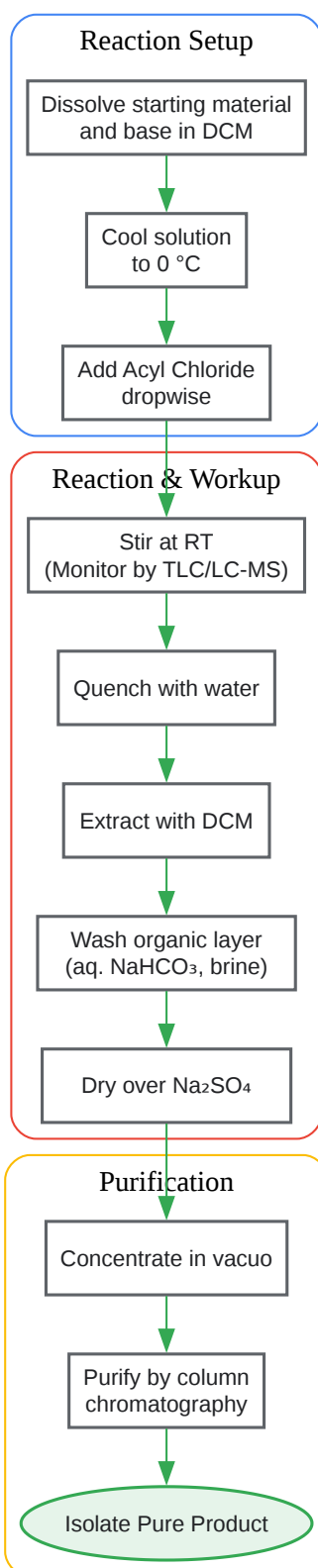
## Experimental Protocols

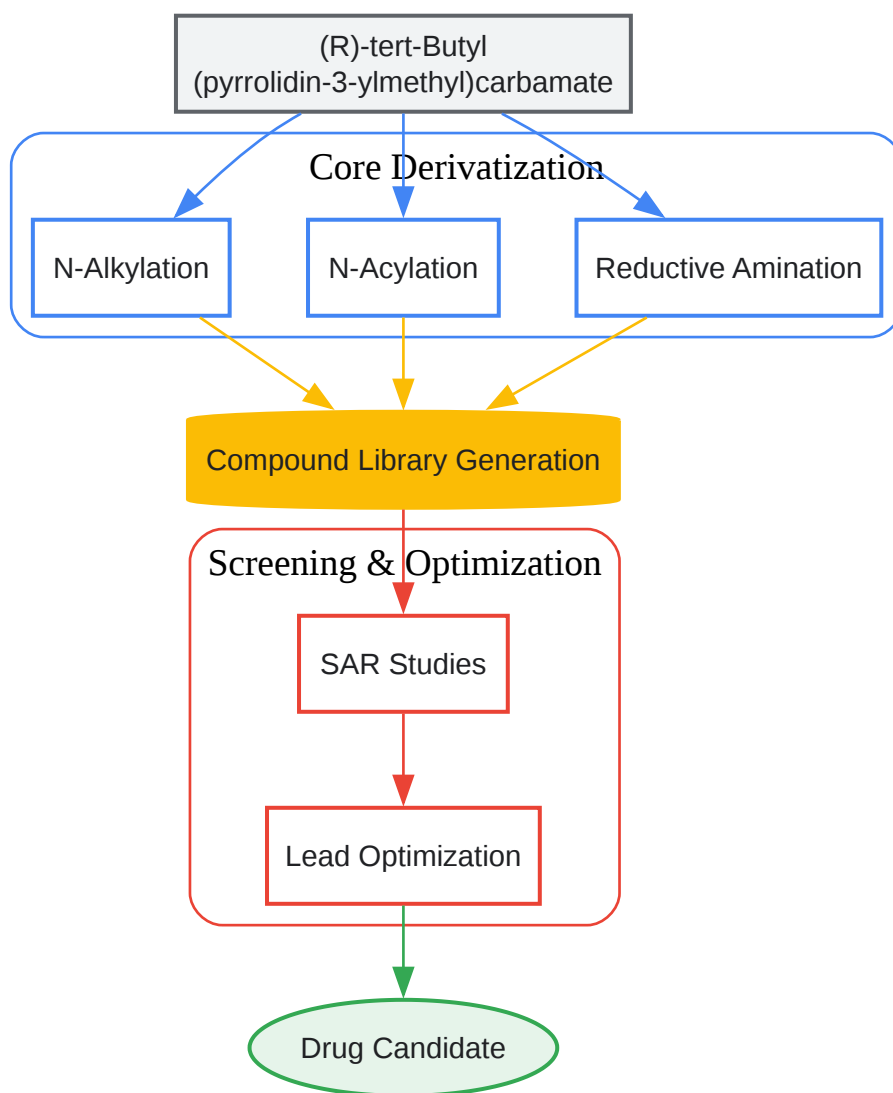
The following protocols detail standard procedures for the derivatization of **(R)-tert-Butyl (pyrrolidin-3-ylmethyl)carbamate** at the secondary amine of the pyrrolidine ring.

### Protocol 1: N-Alkylation of the Pyrrolidine Ring

This procedure describes the selective alkylation of the secondary amine on the pyrrolidine ring, a common strategy for introducing diverse substituents. The protocol is adapted from established methods for N-alkylation of similar heterocyclic amines.[\[3\]](#)

Reaction Scheme:





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## References

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